

In-Depth Technical Guide to the Physicochemical Properties of 4-Nonylphenol-d5

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Compound of Interest

Compound Name: 4-Nonylphenol-d5

Cat. No.: B6595583

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Nonylphenol-d5**. It is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and environmental analysis. This document includes tabulated quantitative data, a detailed experimental protocol for its use as an internal standard, and visualizations of its signaling pathway and experimental workflow.

Core Physicochemical Data

4-Nonylphenol-d5 is the deuterated form of 4-Nonylphenol, a well-known endocrine-disrupting chemical.^{[1][2][3]} Due to its structural similarity to 4-Nonylphenol, its primary application is as an internal standard for accurate quantification in various analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).^[3]

While specific experimental data for the physicochemical properties of **4-Nonylphenol-d5** are not readily available, the properties are presumed to be very similar to its non-deuterated counterpart, 4-Nonylphenol. The following tables summarize the available quantitative data for both compounds.

Table 1: Physicochemical Properties of **4-Nonylphenol-d5**

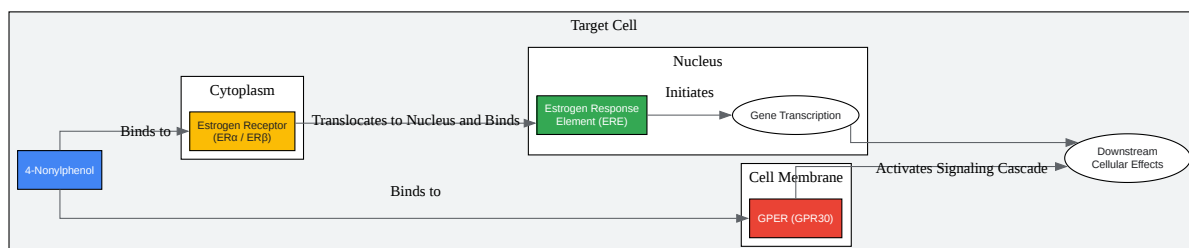
| Property | Value | Source |
|-----------------------------|--|--------|
| CAS Number | 358730-95-7 | [4] |
| Molecular Formula | C ₁₅ H ₁₉ D ₅ O | [2] |
| Molecular Weight (Computed) | 225.38 g/mol | [4] |
| Exact Mass (Computed) | 225.214099115 Da | [4] |
| IUPAC Name | 1,2,4,5-tetradeuterio-3-deuteriooxy-6-nonylbenzene | [4] |

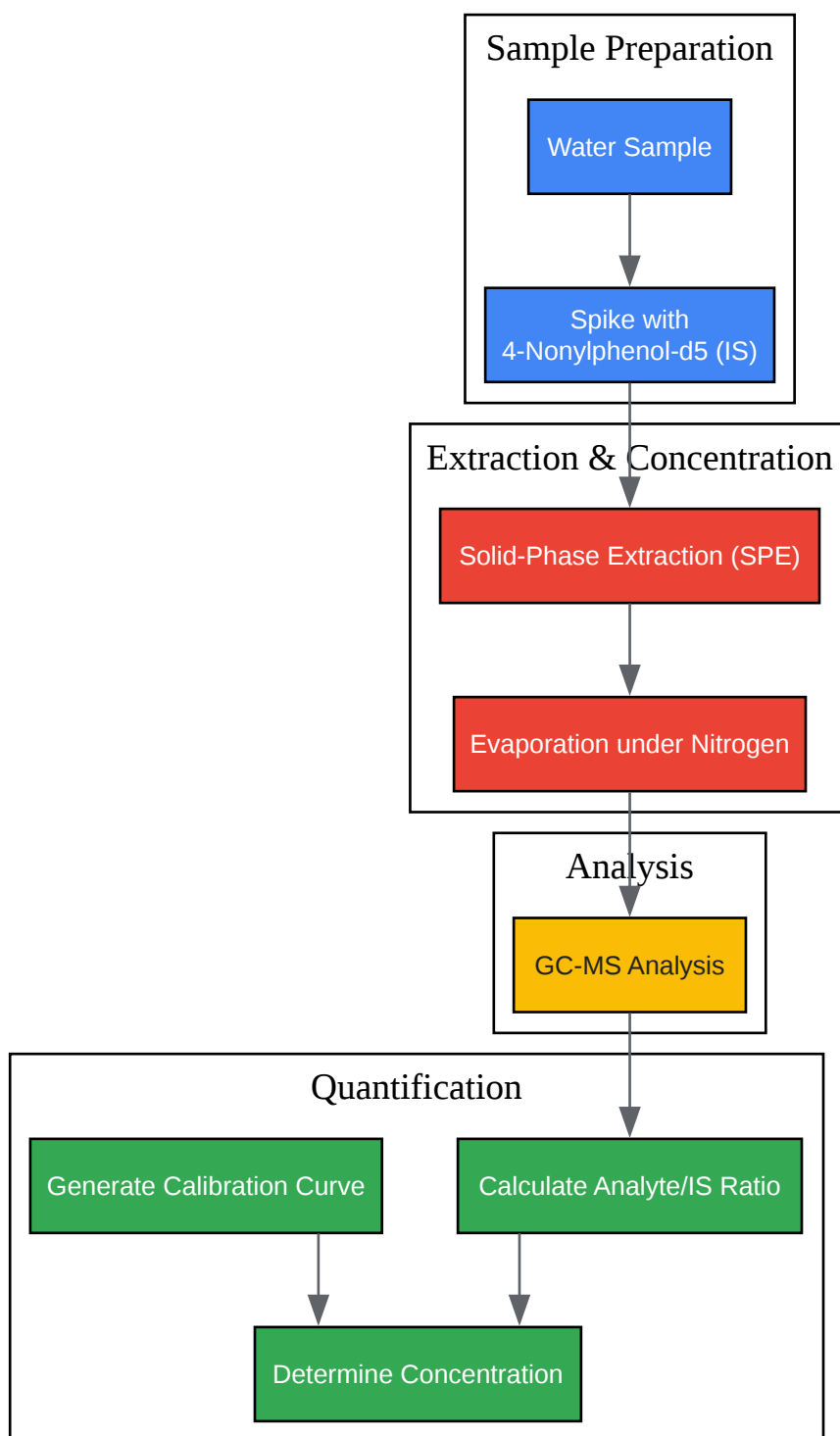
Table 2: Physicochemical Properties of 4-Nonylphenol (Non-deuterated)

| Property | Value | Source |
|--|---|--------|
| CAS Number | 25154-52-3 (mixture of isomers), 104-40-5 (4-n-Nonylphenol) | [5] |
| Molecular Formula | C ₁₅ H ₂₄ O | [6] |
| Molecular Weight | 220.35 g/mol | [6] |
| Physical Appearance | Pale yellow, viscous liquid | [5][6] |
| Melting Point | -8 to 2 °C (mixture of isomers) | [5] |
| Boiling Point | 293 to 297 °C (mixture of isomers) | [5] |
| Water Solubility | 6 mg/L at pH 7 | [5] |
| Density | 0.953 g/cm ³ | [5] |
| LogP (Octanol-Water Partition Coefficient) | 5.76 | [6] |

Endocrine Disrupting Signaling Pathway

4-Nonylphenol is recognized as an endocrine disruptor due to its ability to mimic the natural hormone 17 β -estradiol.^[5] It exerts its estrogenic effects by binding to estrogen receptors, primarily Estrogen Receptor Alpha (ER α) and Estrogen Receptor Beta (ER β).^[5] This interaction can trigger downstream cellular responses that are normally regulated by estrogen, potentially leading to adverse health effects.^{[7][8]} 4-Nonylphenol has also been found to act as an agonist of the G Protein-Coupled Estrogen Receptor (GPER), also known as GPR30.^[5]





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